

# Structural Confirmation of 14 $\alpha$ -Hydroxy Paspalinine: A Comparative Analysis

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## Compound of Interest

Compound Name: 14 $\alpha$ -Hydroxy Paspalinine

Cat. No.: B161483

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A definitive comparative analysis confirming the identical structure of synthetic versus natural **14 $\alpha$ -Hydroxy Paspalinine** cannot be provided at this time. A thorough review of the scientific literature reveals a critical gap in the available data: there is no published total synthesis of **14 $\alpha$ -Hydroxy Paspalinine**. The absence of a synthetic route and the corresponding characterization data for a synthetic standard makes a direct, data-driven comparison with the natural product impossible.

While the broader family of paspalinine-derived indole diterpenoids has been the subject of significant synthetic efforts, and methods for the synthesis of the core paspalinine structure have been reported, these endeavors have not yet culminated in a published total synthesis of the specific 14 $\alpha$ -hydroxy derivative.

For a comprehensive structural confirmation, a direct comparison of key analytical data between the synthetic and natural compounds is essential. This would typically involve an array of spectroscopic and spectrometric techniques.

## Key Experimental Protocols for Structural Elucidation

The standard experimental protocols required to rigorously confirm the structure of a natural product and its synthetic counterpart include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR (Proton NMR): To determine the number of different types of protons, their chemical environments, and their proximity to other protons.
- $^{13}\text{C}$  NMR (Carbon NMR): To determine the number of different types of carbon atoms and their chemical environments.
- 2D NMR Techniques (COSY, HSQC, HMBC): To establish the connectivity between protons and carbons, providing a detailed map of the molecule's framework.
- Mass Spectrometry (MS):
  - High-Resolution Mass Spectrometry (HRMS): To determine the precise molecular formula of the compound.
  - Tandem Mass Spectrometry (MS/MS): To analyze the fragmentation pattern of the molecule, which can provide structural insights.
- X-ray Crystallography: This technique provides the most definitive structural evidence by determining the precise three-dimensional arrangement of atoms in a crystalline sample.

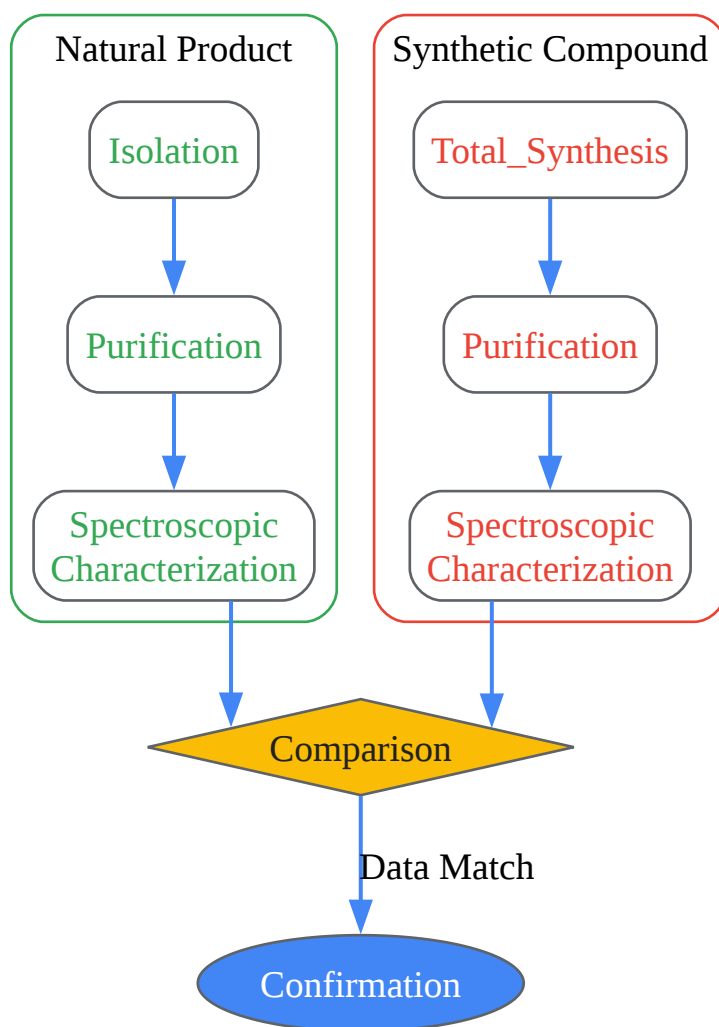
## Hypothetical Data Comparison

In a typical comparative study, the data would be presented in a clear, tabular format to highlight the correlation between the natural and synthetic samples. Below is a hypothetical table illustrating how such data would be organized.

Spectroscopic Data	Natural 14 $\alpha$ -Hydroxy Paspalinine	Synthetic 14 $\alpha$ -Hydroxy Paspalinine
$^1\text{H}$ NMR (ppm)	Data would be listed here	Data would be listed here
$^{13}\text{C}$ NMR (ppm)	Data would be listed here	Data would be listed here
HRMS (m/z)	[M+H] $^+$ calculated and found	[M+H] $^+$ calculated and found
Optical Rotation [ $\alpha$ ] <sub>D</sub>	Value and conditions	Value and conditions

## Logical Workflow for Structural Confirmation

The logical workflow for confirming the structure of a synthetic natural product is a multi-step process that involves rigorous comparison at each stage.



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Caption: Workflow for structural confirmation of a synthetic natural product.

In conclusion, while the scientific community has made significant strides in the synthesis of complex indole diterpenoids, the total synthesis of **14 $\alpha$ -Hydroxy Paspalinine** remains an unmet challenge. Until a synthetic route is established and the resulting compound is thoroughly characterized, a definitive, data-driven comparison to the natural product cannot be completed. Researchers in the fields of natural product synthesis and drug development are encouraged to pursue this synthetic target to enable further biological evaluation and structure-activity relationship studies.

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